

Application Notes and Protocols for Imaging Gram-Negative Bacteria with sBADA

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Compound of Interest

Compound Name: sBADA

Cat. No.: B12377283

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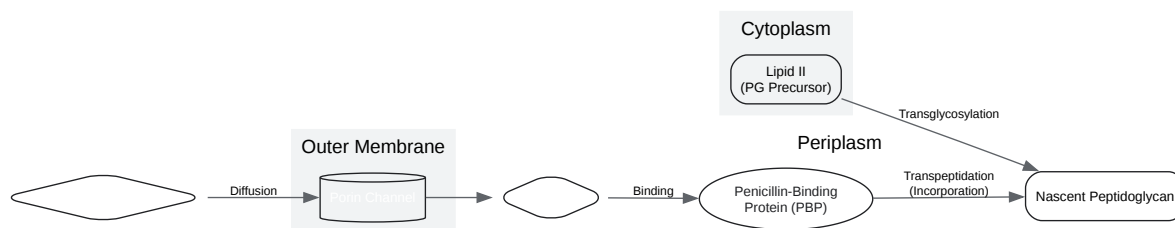
For Researchers, Scientists, and Drug Development Professionals

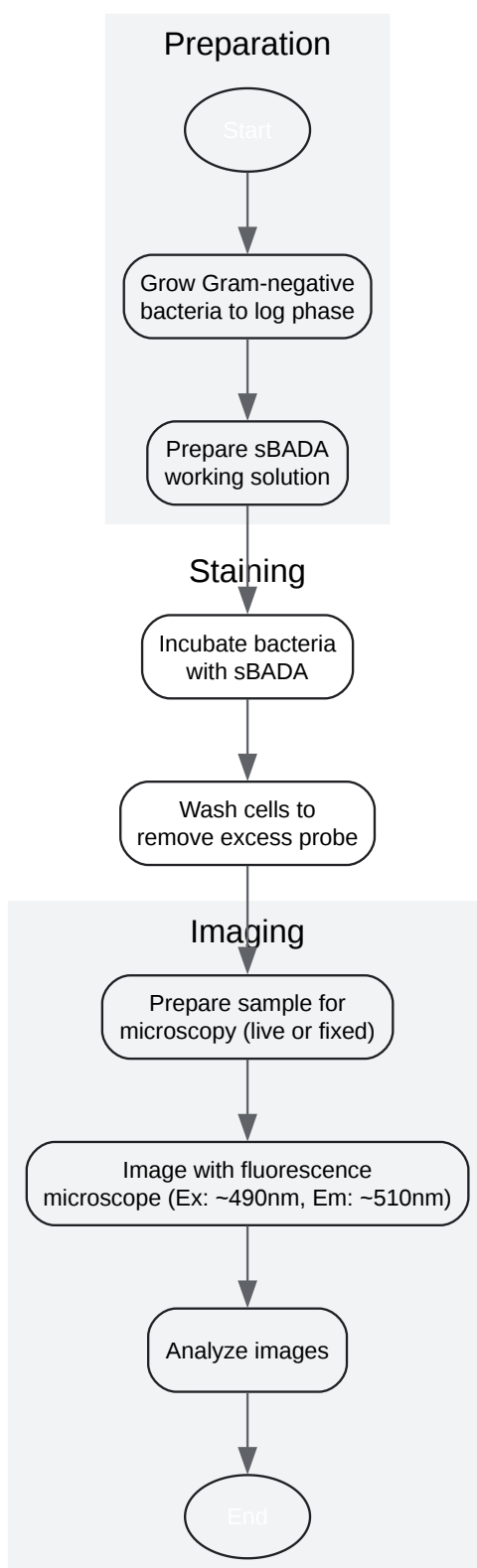
These application notes provide a detailed guide for utilizing **sBADA** (sulfonated BODIPY-FL 3-amino-D-alanine), a green fluorescent D-amino acid (FDAA), for the specific labeling and imaging of peptidoglycan in the cell walls of live Gram-negative bacteria. **sBADA** offers a powerful tool for studying bacterial cell wall biosynthesis, morphogenesis, and the effects of antimicrobial agents. Its enhanced hydrophilicity and thermostability make it a robust probe for various imaging applications, including confocal and super-resolution microscopy.^[1]

Principle and Mechanism of Action

sBADA is a fluorescent analog of D-alanine, a key component of the peptide side chains that cross-link the glycan strands in the bacterial peptidoglycan (PG) layer. Due to the promiscuity of the enzymes involved in PG biosynthesis, particularly transpeptidases (e.g., Penicillin-Binding Proteins or PBPs), **sBADA** is recognized as a substrate and incorporated into the growing cell wall.^{[2][3]} This metabolic labeling strategy allows for the direct and covalent tagging of sites of active cell wall synthesis in living bacteria with minimal toxicity. The sulfonated BODIPY-FL fluorophore provides a bright and stable green fluorescent signal.

Below is a diagram illustrating the incorporation of **sBADA** into the peptidoglycan of a Gram-negative bacterium.





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